In-Depth Technical Guide: (3,5-Difluoro-4-hydroxyphenyl)acetone

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Compound of Interest

Compound Name:	*(3,5-Difluoro-4-hydroxyphenyl)acetone*
Cat. No.:	*B1358891*

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Introduction & Chemical Identity

(3,5-Difluoro-4-hydroxyphenyl)acetone is a specialized fluorinated building block used in the synthesis of bioactive small molecules, particularly kinase inhibitors and fluorinated neurotransmitter analogs.[1] It serves as a critical intermediate for introducing the 2,6-difluorophenol motif—a bioisostere often employed to modulate pKa, metabolic stability, and lipophilicity in drug candidates.

Nomenclature & Identification

Researchers must distinguish this compound from its structural isomer, the propiophenone derivative (1-(3,5-difluoro-4-hydroxyphenyl)propan-1-one), which is more commonly indexed.[1]

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Property	Data
IUPAC Name	1-(3,5-difluoro-4-hydroxyphenyl)propan-2-one
Common Names	(3,5-Difluoro-4-hydroxyphenyl)acetone; 4-Acetonyl-2,6-difluorophenol
Molecular Formula	$C_9H_8F_2O_2$
Molecular Weight	186.16 g/mol
Structure	Phenyl ring substituted with -OH (C4), -F (C3, C5), and $-CH_2C(=O)CH_3$ (C1)
Precursor CAS	118276-06-5 (3,5-Difluoro-4-hydroxybenzaldehyde)
Isomer Warning	Do not confuse with CAS 178374-78-2, which refers to the propan-1-one isomer.[1]

Structural Significance

The 3,5-difluoro-4-hydroxy substitution pattern significantly alters the electronic properties of the phenol group.[1]

- Acidity (pKa): The electron-withdrawing fluorine atoms lower the pKa of the phenolic hydroxyl (typically ~7.0–7.5 vs. 10.0 for phenol), enhancing hydrogen bond donor capability at physiological pH.
- Metabolic Blockade: Fluorination at the ortho positions relative to the hydroxyl group blocks metabolic oxidation (e.g., by CYP450 enzymes) and prevents ring hydroxylation, extending the half-life of the parent drug.

Synthetic Pathways[1][2][3][4][5][6]

Due to the limited commercial availability of the specific acetone derivative, it is typically synthesized de novo from the corresponding aldehyde or acetic acid precursors. Two primary routes are established: the Henry Reaction (Nitroaldol) and the Dakin-West Decarboxylation.

Route A: The Henry Reaction (Nitroaldol Condensation)

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This is the most robust laboratory-scale method, utilizing the commercially available 3,5-difluoro-4-hydroxybenzaldehyde.[1]

Phase 1: Condensation

Reaction: 3,5-Difluoro-4-hydroxybenzaldehyde + Nitroethane

1-(3,5-Difluoro-4-hydroxyphenyl)-2-nitropropene[1]

- Reagents: Nitroethane (solvent/reactant), Ammonium Acetate (catalyst).
- Conditions: Reflux (100–110°C) for 2–4 hours.
- Mechanism: Base-catalyzed nucleophilic attack of the nitroalkane anion on the aldehyde carbonyl, followed by dehydration to the nitroalkene.[1]

Phase 2: Reductive Hydrolysis

Reaction: Nitroalkene

Ketone

- Method: Iron/HCl reduction (classic) or Sodium Borohydride/Silica Gel.
- Protocol (Fe/HCl):
  - Suspend the nitroalkene in glacial acetic acid.
  - Add iron powder (3–4 equivalents).
  - Slowly add concentrated HCl under reflux.
  - The enamine intermediate hydrolyzes in situ to the ketone.[1]
- Purification: Steam distillation or silica gel chromatography (Eluent: Hexane/EtOAc).

Route B: Decarboxylative Acylation (Dakin-West Type)

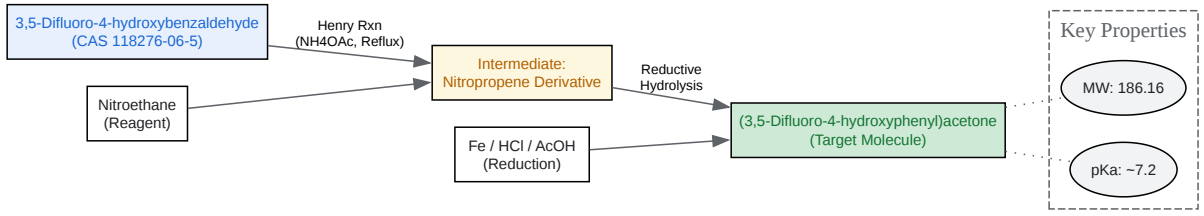
This route is preferred if 3,5-difluoro-4-hydroxyphenylacetic acid is available.[1]

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- Reagents: Acetic Anhydride, Pyridine (base).
- Conditions: Reflux for 4–6 hours.[1]
- Mechanism: Acylation of the carboxylic acid to a mixed anhydride, followed by cyclization to an oxazolone (azlactone) intermediate, ring opening, and decarboxylation to yield the methyl ketone.

Visualization of Synthesis Workflow

The following diagram illustrates the logical flow for synthesizing the target molecule from the aldehyde precursor.



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Figure 1: Synthetic pathway from aldehyde precursor via Henry reaction to the target ketone.

Applications in Drug Development[1][2][3][7]

Kinase Inhibitor Design

The (3,5-difluoro-4-hydroxyphenyl) moiety is a privileged scaffold in kinase inhibitors.[1] The fluorine atoms increase the acidity of the phenol, strengthening interactions with the "hinge region" of kinase ATP-binding sites.[1] The acetone tail serves as a linker to attach solubilizing groups (e.g., morpholine, piperazine) via reductive amination.

Neurotransmitter Analogs

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This molecule is a direct precursor to 3,5-difluoro-4-hydroxyamphetamine (via reductive amination with ammonia).[1] Such analogs are used to map the steric and electronic requirements of monoamine transporters (DAT, SERT, NET) and trace amine-associated receptors (TAAR1).

Safety & Handling Protocols

While specific toxicological data for this intermediate is sparse, it should be handled with the rigorous standards applied to fluorinated phenols and alpha-haloketones (if halogenated further).

Hazard Class	Precautionary Measure
Skin/Eye Irritant	Fluorinated phenols are corrosive.[1] Use nitrile gloves and chemical splash goggles.[1]
Inhalation	Volatile intermediates (nitropropene) are lachrymators. All operations must occur in a fume hood.[1]
Storage	Store at 2–8°C under inert gas (Argon/Nitrogen) to prevent oxidation of the phenol.
Waste Disposal	Segregate as halogenated organic waste.[1] Do not mix with strong oxidizers.[1]

References

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